

# An In-depth Technical Guide to the Structural Isomers of C<sub>9</sub>H<sub>20</sub>O

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## Compound of Interest

Compound Name: *Isononyl alcohol*

Cat. No.: *B036306*

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This technical guide provides a comprehensive overview of the structural isomers of the molecular formula C<sub>9</sub>H<sub>20</sub>O, which primarily encompasses a wide array of alcohols and ethers. This document details the classification of these isomers, their physical properties, established experimental protocols for their synthesis and characterization, and their spectroscopic signatures.

## Classification of C<sub>9</sub>H<sub>20</sub>O Isomers

The structural isomers of C<sub>9</sub>H<sub>20</sub>O can be broadly categorized into two main functional groups: alcohols and ethers.

### Alcohols (C<sub>9</sub>H<sub>19</sub>OH)

The alcohol isomers are characterized by the presence of a hydroxyl (-OH) functional group. They can be further sub-classified into primary, secondary, and tertiary alcohols based on the substitution of the carbon atom to which the hydroxyl group is attached.

- **Primary Alcohols:** The hydroxyl group is attached to a carbon atom that is bonded to only one other carbon atom.
- **Secondary Alcohols:** The hydroxyl group is attached to a carbon atom that is bonded to two other carbon atoms.

- Tertiary Alcohols: The hydroxyl group is attached to a carbon atom that is bonded to three other carbon atoms.

## Ethers (R-O-R')

Ether isomers feature an oxygen atom connected to two alkyl groups. For the molecular formula C<sub>9</sub>H<sub>20</sub>O, the sum of the carbon atoms in the two alkyl groups is nine.

Below is a diagram illustrating the classification of C<sub>9</sub>H<sub>20</sub>O isomers.

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